Thiencarbazone-Methyl: A Technical Guide for Weed Science Research

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Compound of Interest	
Compound Name:	Thiencarbazone-methyl
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiencarbazone-methyl is a selective herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.[1][2][3] It is a potent inhibitor of the acetolactate synthase (ALS) enzyme, a key enzyme in the biosynthesis of branched-chain amino acids in plants.[2][4][5] This inhibition leads to the cessation of plant growth and eventual death of susceptible weed species. **Thiencarbazone-methyl** offers both pre- and post-emergence activity against a broad spectrum of grass and broadleaf weeds, making it a valuable tool in integrated weed management programs, particularly in corn and wheat.[4][6] This technical guide provides an in-depth review of the available scientific literature on **thiencarbazone-methyl**, focusing on its herbicidal efficacy, experimental protocols for its evaluation, and its biochemical pathways.

Data Presentation

Herbicidal Efficacy

The efficacy of **thiencarbazone-methyl**, often in combination with other active ingredients and safeners, has been evaluated in numerous field and greenhouse studies. The following tables summarize the quantitative data on its weed control spectrum.

Table 1: Pre-emergence Efficacy of **Thiencarbazone-methyl** Based Herbicide Programs

Weed Species	Common Name	Herbicide Treatment	Application Rate (g a.i./ha)	Weed Control (%)	Reference
Amaranthus retroflexus	Redroot Pigweed	Thiencarbazone-methyl + Isoxaflutole + Cyprosulfamide	145.5 + 225 + 150	75-88	[7]
Amaranthus blitoides	Prostrate Pigweed	Thiencarbazone-methyl + Isoxaflutole + Cyprosulfamide	145.5 + 225 + 150	75-88	[7]
Portulaca oleraceae	Common Purslane	Thiencarbazone-methyl + Isoxaflutole + Cyprosulfamide	145.5 + 225 + 150	75-88	[7]
Echinochloa crus-galli	Barnyardgrass	Thiencarbazone-methyl + Isoxaflutole + Cyprosulfamide	145.5 + 225 + 150	75-88	[7]
Chenopodium album	Common Lambsquarters	Thiencarbazone-methyl + Isoxaflutole + Cyprosulfamide	145.5 + 225 + 150	75-88	[7]
Sorghum halepense	Johnsongrass	Thiencarbazone-methyl + Isoxaflutole	30 + 80	74-76	[8]

Ipomoea hederacea	Ivyleaf Morningglory	Thiencarbazone-methyl + Isoxaflutole	30 + 80	>90 (4 WAP)	[8]
Amaranthus palmeri	Palmer Amaranth	Thiencarbazone-methyl + Isoxaflutole	30 + 80	>90 (4 WAP)	[8]

Table 2: Post-emergence Efficacy of **Thiencarbazone-methyl** Based Herbicide Programs

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Weed Species	Common Name	Growth Stage	Herbicide Treatment	Application Rate (g a.i./ha)	Weed Control (%)	Reference
Brassica napus	Canola	BBCH 14 & 16	Foramsulfuron + Thiencarbazone-methyl	25 + 15 to 50 + 30	~100	[9]
Galium aparine	Cleavers	BBCH 14 & 16	Foramsulfuron + Thiencarbazone-methyl	25 + 15 to 50 + 30	~100	[9]
Chenopodium album	Common Lambsquarters	BBCH 14 & 16	Foramsulfuron + Thiencarbazone-methyl	50 + 30	~95	[9]
Matricaria chamomilla	Wild Chamomile	BBCH 14 & 16	Foramsulfuron + Thiencarbazone-methyl	50 + 30	Reduced at later stages	[9]
Polygonum convolvulus	Wild Buckwheat	BBCH 14 & 16	Foramsulfuron + Thiencarbazone-methyl	50 + 30	Reduced at later stages	[9]
Physalis divaricate	Groundcherry	-	Foramsulfuron + Iodosulfuron + Thiencarba	30 + 1 + 10	70-85	[7]

zone-
methyl

Table 3: Application Rates of **Thiencarbazone-methyl**

Application Timing	Crop	Rate per Single Application (g a.i./ha)	Maximum Seasonal Dose (g a.i./ha)	Reference
Pre-emergence	Corn	22 - 45	45	[2][3]
Post-emergence	Corn	10 - 15	45	[2][3]
Post-emergence	Corn	8 - 15	-	[6]
Soil-applied	Corn	up to 37	-	[6]

Experimental Protocols

Greenhouse Bioassay for Herbicidal Efficacy

A standardized greenhouse bioassay is crucial for evaluating the herbicidal activity of **thiencarbazone-methyl** under controlled conditions.

1. Plant Material and Growth Conditions:

- Weed Species: Procure certified seeds of target weed species.

- Soil: Utilize a consistent, sterilized sandy loam or silt loam soil mix. A common composition is a 2:1:1 mixture of soil, sand, and peat moss.

- Pots: Use 10-cm diameter plastic pots with drainage holes.

- Greenhouse Conditions: Maintain a temperature of 25/20°C (day/night) with a 16-hour photoperiod supplemented with artificial lighting (e.g., sodium vapor lamps) to achieve a light intensity of approximately 400 µmol/m²/s. Relative humidity should be maintained at 60-70%. Water plants as needed to maintain adequate soil moisture.[10][11]

2. Herbicide Application:

- Stock Solution: Prepare a stock solution of technical grade **thiencarbazone-methyl** in a suitable solvent like acetone, with a small amount of surfactant (e.g., 0.25% v/v non-ionic surfactant) to aid in dispersion.

- Application Rates: Prepare serial dilutions from the stock solution to achieve a range of application rates that bracket the expected effective dose. A typical range for dose-response studies would be 0, 5, 10, 20, 40, and 80 g a.i./ha.

- Application Method: Apply the herbicide solution uniformly to the soil surface for pre-emergence trials or to the foliage of plants at a specific growth stage (e.g., 2-4 leaf stage) for post-emergence trials, using a calibrated cabinet sprayer equipped with a flat-fan nozzle. The spray volume should be consistent, typically 200 L/ha.

3. Experimental Design and Data Collection:

- Design: The experiment should be arranged in a completely randomized design with at least four replications per treatment.

- Data Collection: At 14 to 21 days after treatment (DAT), visually assess herbicidal injury on a scale of 0% (no effect) to 100% (complete plant death). Harvest the above-ground biomass, dry it in an oven at 70°C for 72 hours, and record the dry weight.[10]

4. Data Analysis:

- Calculate the percent growth reduction relative to the untreated control.

- Analyze the data using analysis of variance (ANOVA) and perform a non-linear regression (e.g., log-logistic model) to determine the GR_{50} (the herbicide rate causing 50% growth reduction).

Field Trial Protocol

Field trials are essential to evaluate the performance of **thiencarbazone-methyl** under real-world agricultural conditions.

1. Site Selection and Preparation:

- Select a field with a natural and uniform infestation of the target weed species.

- Conduct standard seedbed preparation practices for the crop to be planted (e.g., corn).

2. Experimental Design and Plot Layout:

- Use a randomized complete block design with 3 to 4 replications.

- Individual plot sizes should be a minimum of 3 meters wide by 10 meters long to minimize edge effects.

3. Herbicide Application:

- Apply commercial formulations of **thiencarbazone-methyl** and its tank-mix partners using a CO_2-pressurized backpack sprayer calibrated to deliver a consistent spray volume (e.g., 200 L/ha) through flat-fan nozzles.[7]

- Record environmental conditions at the time of application, including air temperature, relative humidity, wind speed, and soil moisture.

4. Data Collection:

- Weed Control: Visually assess weed control at regular intervals (e.g., 14, 28, and 56 DAT) for each species on a scale of 0% (no control) to 100% (complete control) relative to the untreated plots.

- Crop Injury: Visually assess crop injury on a similar 0-100% scale, where 0 is no injury and 100 is crop death.

- Weed Density and Biomass: At a specified time point, count the number of weeds per unit area (e.g., 0.25 m²) and harvest the above-ground weed biomass from the same area. Dry the biomass to a constant weight.

- Crop Yield: At crop maturity, harvest the grain from the center rows of each plot and adjust the yield to a standard moisture content.[7]

5. Data Analysis:

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- Subject the data to ANOVA and use a means separation test (e.g., Fisher's Protected LSD at $p \leq 0.05$) to determine significant differences between treatments.[7]

Absorption, Translocation, and Metabolism Studies using ^{14}C-Thiencarbazone-methyl

These studies are critical for understanding the physiological and biochemical basis of **thiencarbazone-methyl**'s selectivity and efficacy.

1. Plant Material and Growth:

- Grow both crop (e.g., corn) and weed species in a controlled environment as described in the greenhouse bioassay protocol.

2. Application of ^{14}C-**Thiencarbazone-methyl**:

- Synthesize or procure radiolabeled ^{14}C-**thiencarbazone-methyl**.

- Prepare a treatment solution containing a known concentration of ^{14}C-**thiencarbazone-methyl**, formulated with adjuvants as in commercial products.

- Using a microsyringe, apply a small, precise volume (e.g., 10 µL) of the radiolabeled solution as discrete droplets to the adaxial surface of a fully expanded leaf.[12]

3. Absorption Measurement:

- At various time points after application (e.g., 6, 12, 24, 48 hours), excise the treated leaf.

- Wash the leaf surface with a solution (e.g., 10% methanol in water) to remove unabsorbed herbicide.

- Quantify the radioactivity in the leaf wash using liquid scintillation spectrometry (LSS).

- The amount of absorbed ^{14}C is calculated as the total applied radioactivity minus the radioactivity recovered in the leaf wash.
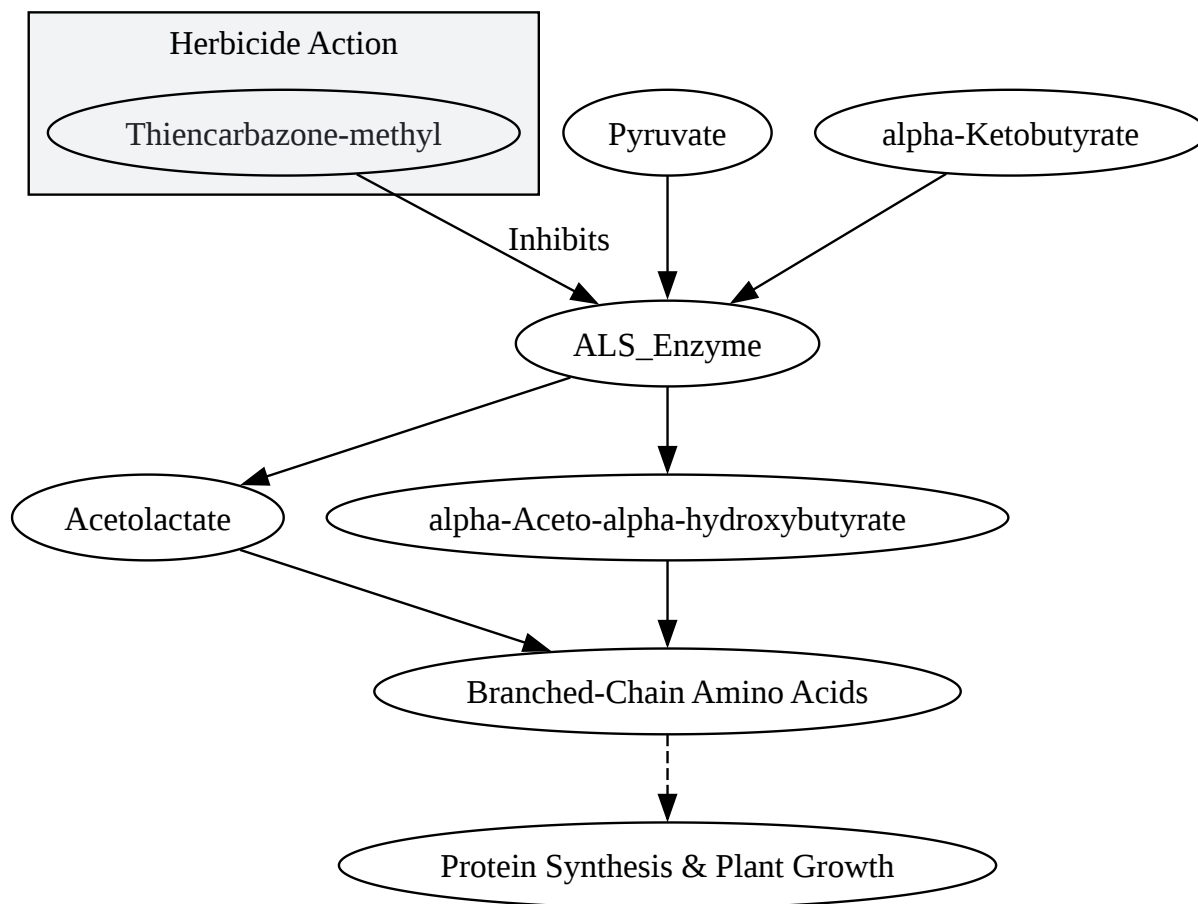
4. Translocation Analysis:

- After the leaf wash, section the plant into different parts: treated leaf, shoots above the treated leaf, shoots below the treated leaf, and roots.

- Combust the dried plant sections in a biological oxidizer to capture the evolved $^{14}CO_2$.

- Quantify the radioactivity in each section using LSS to determine the distribution of the absorbed herbicide within the plant.[13]
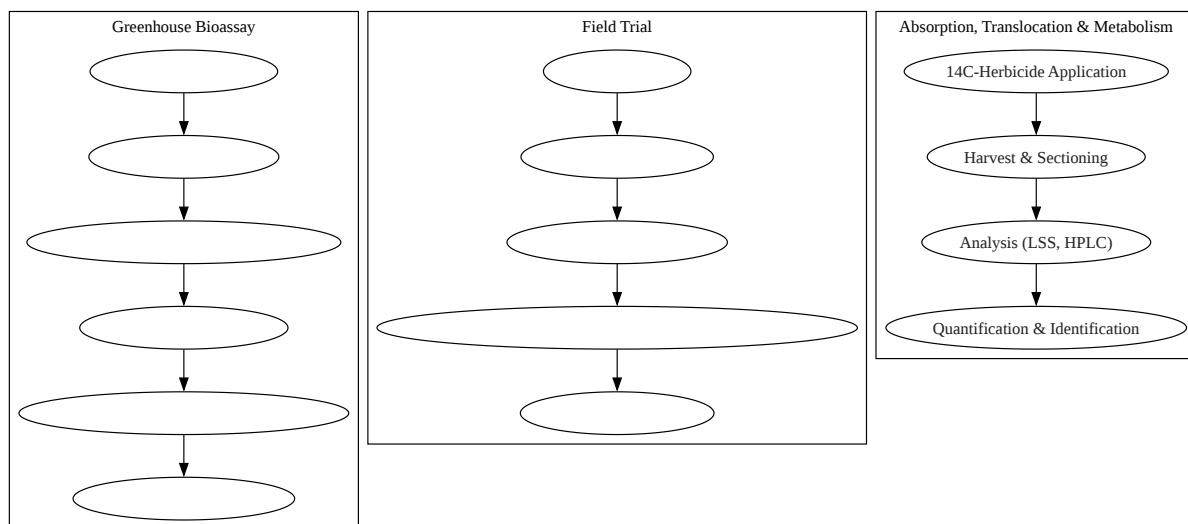
5. Metabolism Analysis:

- Extract metabolites from plant tissues using a suitable solvent system (e.g., acetonitrile:water).

- Analyze the extracts using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) with a radioactivity detector to separate and quantify the parent herbicide and its metabolites.
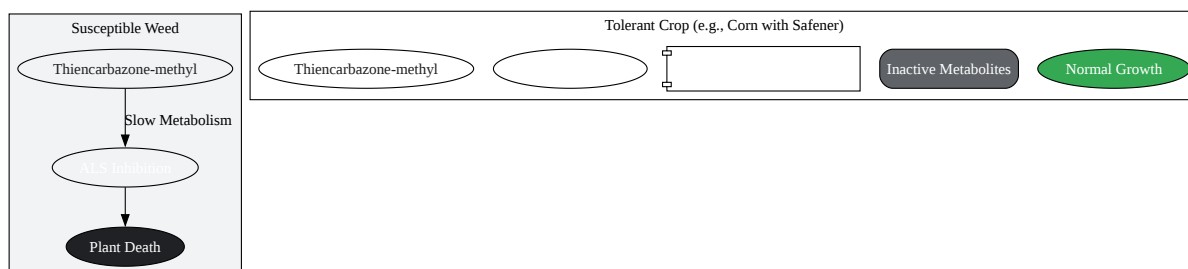
Mandatory Visualization
Signaling Pathways and Experimental Workflows

Herbicide Action

Thiencarbazone-methyl

Pyruvate

alpha-Ketobutyrate

Inhibits

ALS_Enzyme

Acetolactate

alpha-Aceto-alpha-hydroxybutyrate

Branched-Chain Amino Acids

Protein Synthesis & Plant Growth

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Greenhouse Bioassay

Field Trial

Absorption, Translocation & Metabolism

14C-Herbicide Application

↓

Harvest & Sectioning

↓

Analysis (LSS, HPLC)

↓

Quantification & Identification

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Weed Resistance Management

The repeated use of herbicides with the same mode of action, such as ALS inhibitors, can lead to the selection of resistant weed biotypes.[14][15][16][17] To ensure the long-term efficacy of **thiencarbazone-methyl**, integrated weed management strategies are essential.

- Herbicide Rotation: Rotate **thiencarbazone-methyl** with herbicides from different mode-of-action groups.[18]

- Tank Mixtures: Use **thiencarbazone-methyl** in tank mixtures with other effective herbicides that have different modes of action.[14]

- Cultural Practices: Employ cultural practices such as crop rotation, tillage, and cover crops to manage weed populations.[14]

- Scouting and Monitoring: Regularly scout fields to identify and manage weed escapes before they set seed.[18]

- Adherence to Labeled Rates: Always use herbicides at the recommended label rates to ensure effective weed control and minimize the selection pressure for resistance.

Tank-Mixing and Adjuvants

The performance of **thiencarbazone-methyl** can be influenced by tank-mix partners and adjuvants.

- Compatibility: Before tank-mixing **thiencarbazone-methyl** with other pesticides, a jar test is recommended to ensure physical compatibility.[19][20] This involves mixing the products in the correct proportions in a clear container to observe for any signs of incompatibility such as precipitation, flocculation, or separation.[21] The general mixing order (A.P.P.L.E.S. acronym) should be followed: Ammonium sulfate, water-soluble packets, dry formulations, liquid flowables, emulsifiable concentrates, and finally solutions and surfactants.[19]

- Adjuvants: The addition of adjuvants, such as non-ionic surfactants (NIS) or crop oil concentrates (COC), can improve the efficacy of post-emergence applications of **thiencarbazone-methyl** by enhancing spray retention, spreading, and absorption.[22][23] The specific adjuvant and its rate will depend on the target weed, environmental conditions, and the tank-mix partners. Always consult the product label for specific adjuvant recommendations.[24]

Conclusion

Thiencarbazone-methyl is an effective herbicide for the control of a wide range of grass and broadleaf weeds in various cropping systems. Its mode of action as an ALS inhibitor provides a valuable tool for weed management. However, to maintain its efficacy and mitigate the development of herbicide resistance, it is crucial to employ integrated weed management strategies, including herbicide rotation, tank-mixing, and appropriate cultural practices. The experimental protocols and data presented in this guide provide a comprehensive resource for researchers and scientists working with **thiencarbazone-methyl**, facilitating further research and the development of sustainable weed control programs.

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